The 2-Substituted Morpholine Scaffold: Structural Utility, Synthetic Pathways, and Therapeutic Applications

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Compound of Interest

Compound Name: *2-(3-Ethoxyphenyl)morpholine*

Cat. No.: *B13610684*

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Executive Summary

The morpholine ring is widely recognized in medicinal chemistry as a "privileged scaffold"—a molecular framework capable of providing high-affinity ligands for diverse biological targets.[1] While the morpholine ring itself is ubiquitous, 2-substituted morpholine analogues represent a distinct subclass that introduces chirality, steric governance, and target selectivity.

This guide analyzes the 2-substituted morpholine moiety as a critical tool for optimizing drug-like properties (DMPK), specifically for modulating basicity (pKa), enhancing metabolic stability, and improving blood-brain barrier (BBB) permeability. We examine its successful deployment in CNS agents (Reboxetine), kinase inhibitors (PI3K/mTOR), and antifungal agents (Amorolfine).

The Pharmacophore: Structural & Physicochemical Logic[2][3]

The utility of the 2-substituted morpholine stems from its ability to solve common medicinal chemistry bottlenecks: solubility, lipophilicity, and metabolic clearance.

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The "Power Triad" of the Morpholine Ring

The morpholine ring offers a unique balance of electronic and steric features:

- pKa Modulation: The ether oxygen at position 4 exerts an electron-withdrawing inductive effect ($ -I $) on the secondary amine at position 1. This lowers the pKa of the nitrogen from ~10-11 (typical piperidine) to ~8.3. This reduction ensures a higher fraction of the non-ionized species exists at physiological pH (7.4), significantly enhancing membrane permeability and BBB penetration.
- Metabolic Stability: The oxygen atom blocks oxidative metabolism at the 4-position (a common soft spot in piperidines).
- 2-Substitution (The Chiral Handle): Introducing a substituent at the C2 position breaks the symmetry of the ring, creating a stereocenter. This allows for:
  - Vectorial Control: Directing the trajectory of side chains into specific hydrophobic pockets.
  - Isoform Selectivity: Discriminating between closely related protein subtypes (e.g., PI3K

    vs. PI3K

).

SAR Visualization

The following diagram illustrates the Structure-Activity Relationship (SAR) logic of the scaffold.

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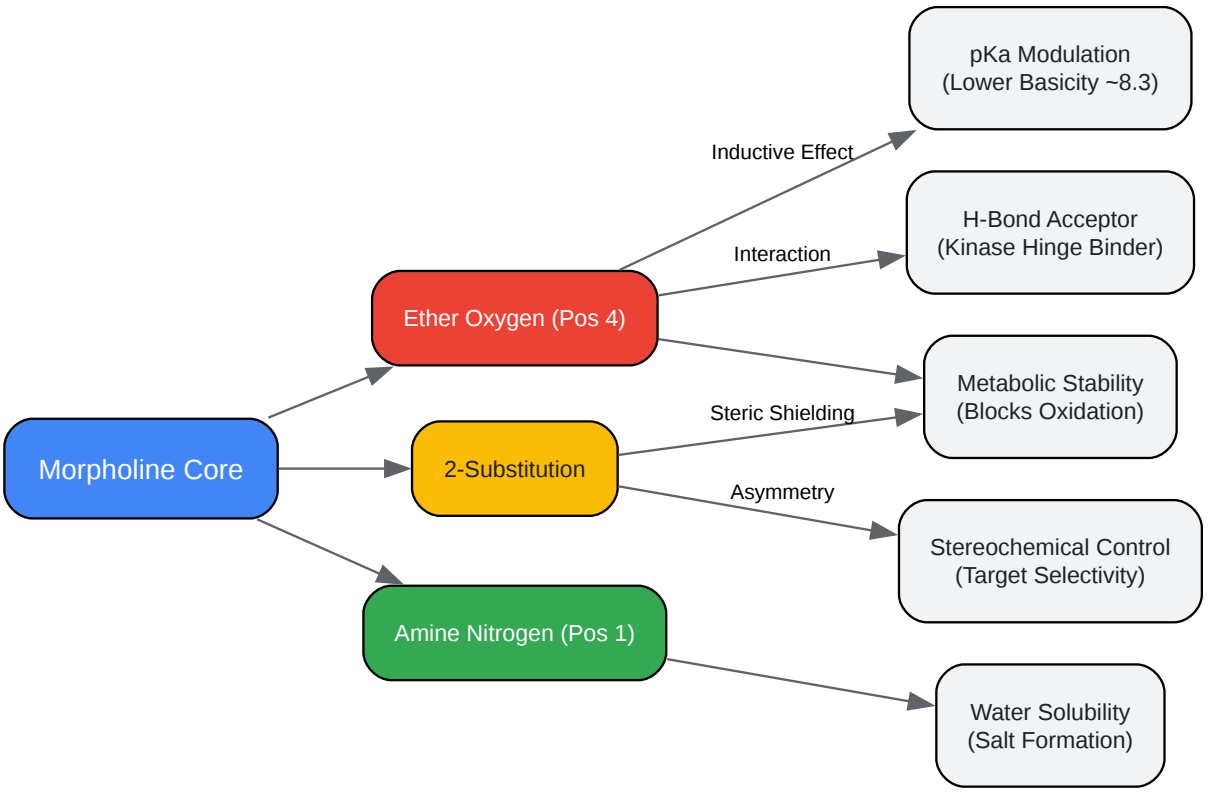

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Figure 1: The functional architecture of the 2-substituted morpholine scaffold, highlighting the interplay between electronic effects and steric control.

Therapeutic Case Studies

CNS Disorders: Reboxetine & Viloxazine

The 2-substituted morpholine is pivotal in norepinephrine reuptake inhibitors (NRIs).

- Reboxetine: A selective NRI used for depression.[2] It features a 2-(alpha-aryloxybenzyl) substitution.
    - Stereochemistry: The (S,S)-enantiomer is the active pharmacophore for NET inhibition. The 2-substitution provides the necessary steric bulk to occupy the S1' sub-pocket of the transporter, while the morpholine nitrogen interacts with the conserved aspartate residue.

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- Viloxazine: Structurally related, containing a 2-(2-ethoxyphenoxymethyl)morpholine moiety. It acts as a SNRI and has recently been repurposed for ADHD.

Oncology: PI3K/mTOR Inhibitors

In kinase inhibitors, the morpholine oxygen often serves as a critical hydrogen bond acceptor for the "hinge region" of the ATP-binding pocket.

- Selectivity: While the morpholine ring binds to the hinge, the substituent at the 2-position projects into the ribose-binding pocket or the affinity pocket. Modifying this group allows chemists to tune selectivity between PI3K isoforms (sparing PI3K

  to reduce immune toxicity, for example).

- Example:ZSTK474 (a pan-PI3K inhibitor) utilizes a morpholine group.[3][4] Analogues with 2-substitutions are currently under investigation to improve its isoform specificity.

Infectious Disease: Amorolfine

Amorolfine is a morpholine antifungal containing a 2,6-dimethyl substitution pattern.

- Mechanism:[5][2][6][7][8] It inhibits

  -reductase and

  -isomerase, enzymes essential for ergosterol synthesis in fungal cell membranes.

- Role of Substitution: The methyl groups at positions 2 and 6 provide steric bulk that mimics the transition state of the sterol substrate, blocking the enzyme active site.

Synthetic Methodologies

Synthesizing 2-substituted morpholines often requires asymmetric control to ensure the correct enantiomer is produced.

Chiral Pool Synthesis (From Amino Acids)

This is the most reliable method for generating enantiopure scaffolds.

- Starting Material: Chiral amino acids (e.g., Serine, Threonine) or chiral epoxides.

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- Mechanism: Ring closure is typically achieved via a double alkylation or a reductive amination followed by cyclization.

Workflow Visualization: Chiral Synthesis

The following diagram outlines a standard route using a chiral epoxide opening strategy.

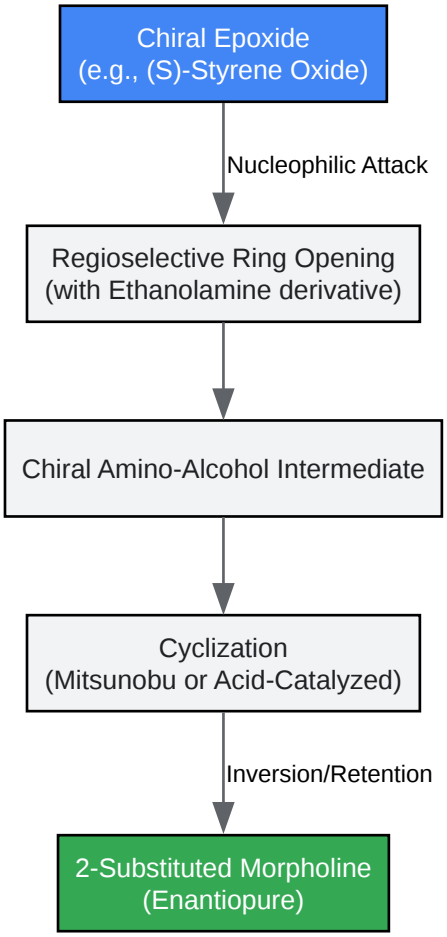

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Figure 2: Synthetic pathway for generating enantiopure 2-substituted morpholines via chiral epoxide opening.

Experimental Protocol: Microsomal Stability Assay

A primary reason for incorporating a morpholine ring is to enhance metabolic stability. The following protocol is a standard industry validation step to quantify this stability (Intrinsic Clearance,

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).

Principle

The test compound is incubated with liver microsomes (containing CYP450 enzymes) and NADPH. The disappearance of the parent compound is monitored over time using LC-MS/MS.

Materials

- Test Compound: 2-substituted morpholine analogue (10 mM DMSO stock).
- Microsomes: Human/Mouse/Rat Liver Microsomes (20 mg/mL protein conc).
- Cofactor: NADPH regenerating system (or 10 mM NADPH solution).
- Quench Solution: Acetonitrile containing internal standard (e.g., Tolbutamide).

Step-by-Step Methodology

- Preparation: Dilute test compound to 1

  M in phosphate buffer (100 mM, pH 7.4).
- Pre-incubation: Mix 40

  L of microsomes (0.5 mg/mL final conc) with 40

  L of test compound solution. Incubate at 37°C for 5 minutes.
- Initiation: Add 20

  L of NADPH (1 mM final conc) to initiate the reaction.
- Sampling: At time points

  min, remove 50

  L aliquots.
- Quenching: Immediately dispense aliquot into 150

  L of ice-cold Quench Solution to stop the reaction and precipitate proteins.

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- Processing: Centrifuge at 4000 rpm for 20 mins at 4°C.
- Analysis: Inject supernatant into LC-MS/MS. Monitor parent ion peak area relative to internal standard.

Data Calculation

Calculate the slope (

) of the natural log of percent remaining vs. time.

Comparative Data: Morpholine vs. Piperidine

The following table highlights why a researcher might switch from a piperidine to a morpholine scaffold during lead optimization.

Feature	Piperidine Analogue	2-Sub Morpholine Analogue	Advantage
pKa (Basic Nitrogen)	~10.5 - 11.0	~8.3 - 8.5	Morpholine: Reduced lysosomal trapping; better passive diffusion.
LogP (Lipophilicity)	High (Lipophilic)	Moderate (Lower)	Morpholine: Improved aqueous solubility; reduced non-specific binding.
Metabolic Liability	High (Oxidation at C2/C4)	Low (C4 blocked by O)	Morpholine: Lower clearance; longer half-life.
H-Bonding	Donor/Acceptor (NH)	Acceptor (Ether O) + NH	Morpholine: Additional vector for target interaction (e.g., kinase hinge).[1]

Future Outlook: Bifunctional Molecules

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The 2-substituted morpholine scaffold is evolving beyond simple inhibition. It is increasingly used as a "warhead" connector in PROTACs (Proteolysis Targeting Chimeras). The secondary amine provides a convenient attachment point for linkers, while the 2-substitution allows for tuning the orientation of the E3 ligase relative to the target protein.

Pathway Visualization: PI3K Signaling Inhibition

The following diagram places the morpholine inhibitor within its biological context.

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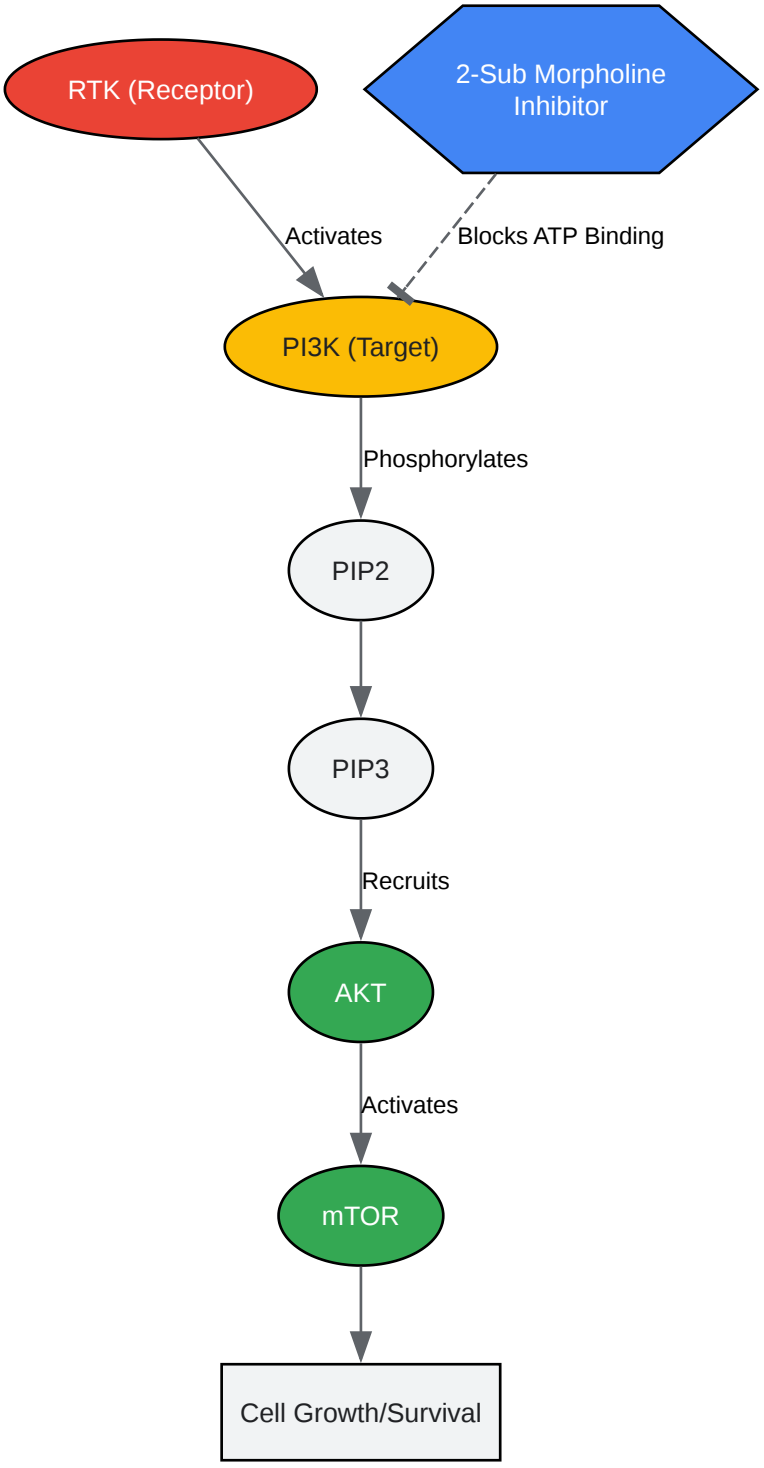

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Figure 3: The PI3K/AKT/mTOR signaling cascade, demonstrating the intervention point of morpholine-based kinase inhibitors.

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